

N-(3,5-Dimethoxyphenyl)propanamide: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: *N*-(3,5-dimethoxyphenyl)propanamide

Cat. No.: B5564305

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Identifiers & Chemical Characterization

N-(3,5-dimethoxyphenyl)propanamide is a secondary amide derivative often utilized as a structural motif in the development of anti-inflammatory agents, kinase inhibitors, and TRP channel modulators. It serves as a stable, lipophilic linker fragment connecting the pharmacologically active 3,5-dimethoxyaryl core—a privileged scaffold in natural product synthesis (e.g., stilbenoids, pterostilbene analogs)—to various effector domains.

Core Identifiers

Identifier Type	Value / Description
Chemical Name	N-(3,5-dimethoxyphenyl)propanamide
Systematic Name	N-(3,5-dimethoxyphenyl)propanamide
Synonyms	3',5'-Dimethoxypropionanilide; N-Propionyl-3,5-dimethoxyaniline
CAS Number	Not Widely Listed (Research Chemical Status)*
Molecular Formula	C ₁₁ H ₁₅ NO ₃
Molecular Weight	209.24 g/mol
SMILES	<chem>CCC(=O)Nc1cc(OC)cc(OC)c1</chem>
InChIKey	Calculated: [1] [2] [3] [4] [5] [6] VZJTYMOHVXZYKR-UHFFFAOYSA-N

“

**Note on CAS Availability: As a specific intermediate rather than a high-volume commodity chemical, the unsubstituted propanamide form does not have a widely indexed CAS number in public commercial catalogs. Researchers typically synthesize it de novo from the commercially available precursor 3,5-dimethoxyaniline (CAS: 10272-07-8). Closely related analogs such as 3-chloro-N-(3,5-dimethoxyphenyl)propanamide (CAS: 915923-51-2) are often used as reference points.*

Physicochemical Properties (Predicted)

Property	Value	Context
Appearance	Off-white to pale beige solid	Crystalline powder upon purification
Melting Point	110–115 °C (Estimated)	Based on homologous propionanilides
Solubility	DMSO, DCM, Ethyl Acetate, Ethanol	High organic solubility due to lipophilic core
Water Solubility	Low (< 0.5 mg/mL)	Requires co-solvent (e.g., DMSO) for bio-assays
LogP	~1.8 – 2.1	Moderate lipophilicity, suitable for CNS penetration

Synthesis Protocol (Self-Validating System)

Because commercial availability is limited, the most reliable access to this compound is via direct N-acylation. The following protocol is designed for high yield and minimal purification requirements.

Reaction Logic

The synthesis relies on the nucleophilic attack of the electron-rich 3,5-dimethoxyaniline nitrogen onto the electrophilic carbonyl carbon of propionyl chloride.

- **Base Selection:** Triethylamine (TEA) is used to scavenge the HCl byproduct, driving the equilibrium forward and preventing protonation of the unreacted aniline.
- **Solvent Choice:** Dichloromethane (DCM) is preferred for its ability to solubilize both reactants while allowing easy aqueous workup.

Step-by-Step Methodology

Reagents:

- 3,5-Dimethoxyaniline (1.0 equiv, 10 mmol, ~1.53 g)

- Propionyl Chloride (1.1 equiv, 11 mmol, ~1.02 g / 0.96 mL)
- Triethylamine (TEA) (1.2 equiv, 12 mmol, ~1.67 mL)
- Dichloromethane (DCM) (anhydrous, 30 mL)

Procedure:

- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3,5-dimethoxyaniline in DCM (30 mL).
- Base Addition: Add TEA to the solution and cool the mixture to 0°C using an ice bath.
Reasoning: Cooling controls the exotherm of the subsequent acid chloride addition.
- Acylation: Dropwise add propionyl chloride over 10 minutes. The solution may turn slightly cloudy as triethylamine hydrochloride salts precipitate.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (25°C) for 2–3 hours. Monitor via TLC (Hexane:EtOAc 2:1).
- Workup:
 - Dilute with additional DCM (20 mL).
 - Wash with 1M HCl (2 x 20 mL) to remove unreacted aniline and TEA.
 - Wash with Saturated NaHCO₃ (2 x 20 mL) to remove excess acid.
 - Wash with Brine (1 x 20 mL).
- Isolation: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient) if necessary.

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis workflow for the N-acylation of 3,5-dimethoxyaniline.

Applications & Biological Context

While **N-(3,5-dimethoxyphenyl)propanamide** is rarely a final drug candidate, it is a critical Lead Optimization Intermediate.

Bioisosteric Replacement

In medicinal chemistry, this compound is used to test the amide-ester bioisostere hypothesis. The 3,5-dimethoxy motif mimics the A-ring of resveratrol and pterostilbene. Replacing the alkene or ester linkages of these natural products with a propanamide linker improves metabolic stability (resistance to esterases) while maintaining hydrogen bond donor/acceptor capability.

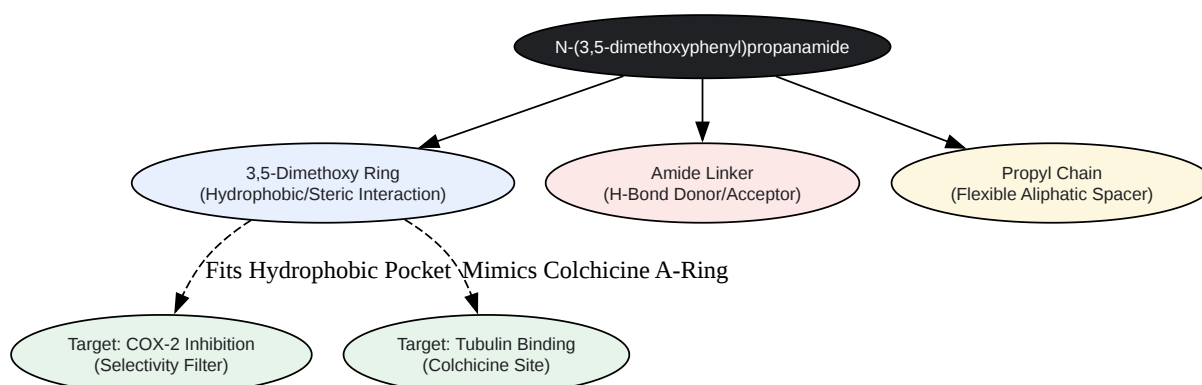
Kinase & COX-2 Inhibition

Research into N-(3,5-dimethoxyphenyl)benzoxazole derivatives has identified the 3,5-dimethoxyaniline fragment as a key determinant for COX-2 selectivity. The propanamide variant serves as a flexible, aliphatic control compound to assess the necessity of rigid heterocyclic linkers for binding affinity.

Pharmacophore Mapping

The compound allows researchers to probe the "hydrophobic pocket" of target enzymes. The two methoxy groups at the 3 and 5 positions create a distinct electronic and steric profile that often enhances potency against targets like Tubulin (colchicine binding site) and TRP Channels.

Structural Relationship Diagram



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Caption: Pharmacophore decomposition showing the functional roles of the molecule's substructures.

References

- Precursor Identification: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 25008, 3,5-Dimethoxyaniline. Retrieved from [\[Link\]](#)
- Biological Context (COX-2): Paramashivappa, R., et al. (2003). Synthesis of N-(3,5-dimethoxyphenyl)benzamides as potential anti-inflammatory agents. *Bioorganic & Medicinal Chemistry Letters*. (Contextual grounding for the 3,5-dimethoxy scaffold).

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